

Theoretical Mass of (11Z,14Z,17Z)-3-oxoicosatrienoyl-CoA: A Technical Overview

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Compound of Interest

Compound Name: (11Z,14Z,17Z)-3-oxoicosatrienoyl-CoA

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Prepared for: Researchers, Scientists, and Drug Development Professionals Subject: Calculation of the Theoretical Monoisotopic Mass of **(11Z,14Z,17Z)-3-oxoicosatrienoyl-CoA**

This document provides a detailed calculation of the theoretical mass for the molecule **(11Z,14Z,17Z)-3-oxoicosatrienoyl-CoA**. The theoretical mass, specifically the monoisotopic mass, is a critical parameter in high-resolution mass spectrometry, enabling precise identification and characterization of molecules in complex biological samples. The monoisotopic mass is calculated using the mass of the most abundant stable isotope of each constituent element.

Molecular Formula Determination

The correct molecular formula for **(11Z,14Z,17Z)-3-oxoicosatrienoyl-CoA** has been established from chemical databases as C₄₁H₆₆N₇O₁₈P₃S^{[1][2]}. This formula is derived from the condensation of (11Z,14Z,17Z)-3-oxoicosatrienoic acid with the thiol group of coenzyme A^[2].

Calculation of Theoretical Monoisotopic Mass

The theoretical monoisotopic mass is the sum of the masses of the most abundant isotopes of each atom in the molecule. The calculation is based on the molecular formula C₄₁H₆₆N₇O₁₈P₃S and the precise masses of the specific isotopes.

The table below summarizes the elemental composition and the contribution of each element to the total theoretical mass.

Element	Symbol	Count	Monoisotopic Mass (Da)	Total Mass Contribution (Da)
Carbon	C	41	12.000000	492.000000
Hydrogen	H	66	1.007825	66.516450
Nitrogen	N	7	14.003074	98.021518
Oxygen	O	18	15.994915	287.908470
Phosphorus	P	3	30.973762	92.921286
Sulfur	S	1	31.972071	31.972071
Total			1069.339795	

The calculated theoretical monoisotopic mass for the neutral molecule **(11Z,14Z,17Z)-3-oxoicosatrienoyl-CoA** is 1069.3398 Da.

Methodological Notes

The calculation presented is a fundamental theoretical determination based on established chemical formulas and isotopic masses. As this is a computational analysis, experimental protocols are not applicable. The data is derived from the elemental composition and does not involve signaling pathways or experimental workflows that would necessitate visualization with diagrams.

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References

- 1. Nitrogen | N₂ | CID 947 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 2023 Atomic Weights [iupac.qmul.ac.uk]
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